

# Personal protective equipment for handling 4-Chloro-3-methylpyridine

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## Compound of Interest

Compound Name: 4-Chloro-3-methylpyridine

Cat. No.: B157665

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## Essential Safety and Handling Guide for 4-Chloro-3-methylpyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Chloro-3-methylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**4-Chloro-3-methylpyridine** is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][2]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following equipment should be used when handling **4-Chloro-3-methylpyridine**.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Glasses & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure.[3] Nitrile gloves are a suitable option. Always inspect gloves before use and change them immediately if contaminated.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fully buttoned.
Respiratory Protection	Dust Mask / Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask, if exposure limits are exceeded or if irritation is experienced.[1] [3] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[2][3]
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are required in the laboratory.

## Safe Handling and Storage Protocol

### Handling:

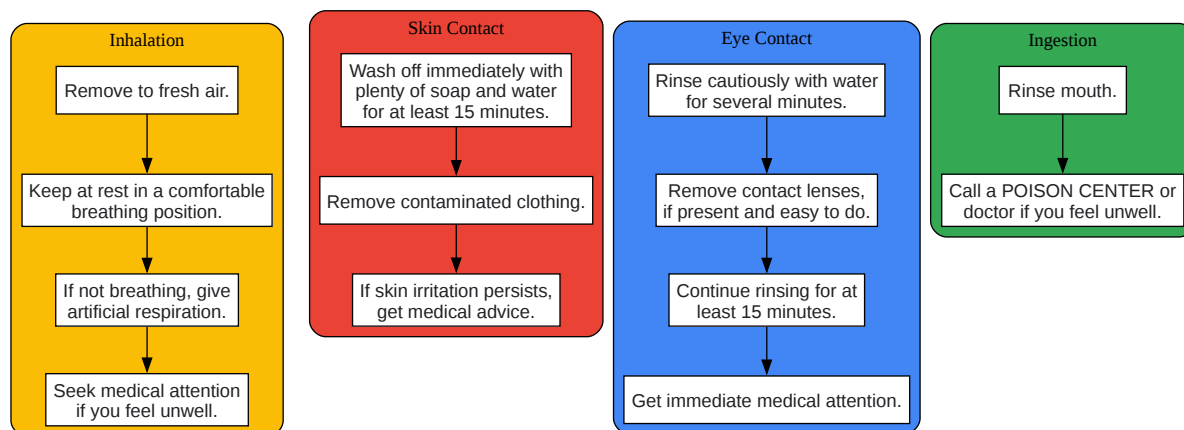
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Take off contaminated clothing and wash it before reuse.[\[2\]](#)[\[3\]](#)

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Store locked up.[\[2\]](#)[\[3\]](#)
- Keep away from heat, sparks, and open flames.[\[4\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[4\]](#)

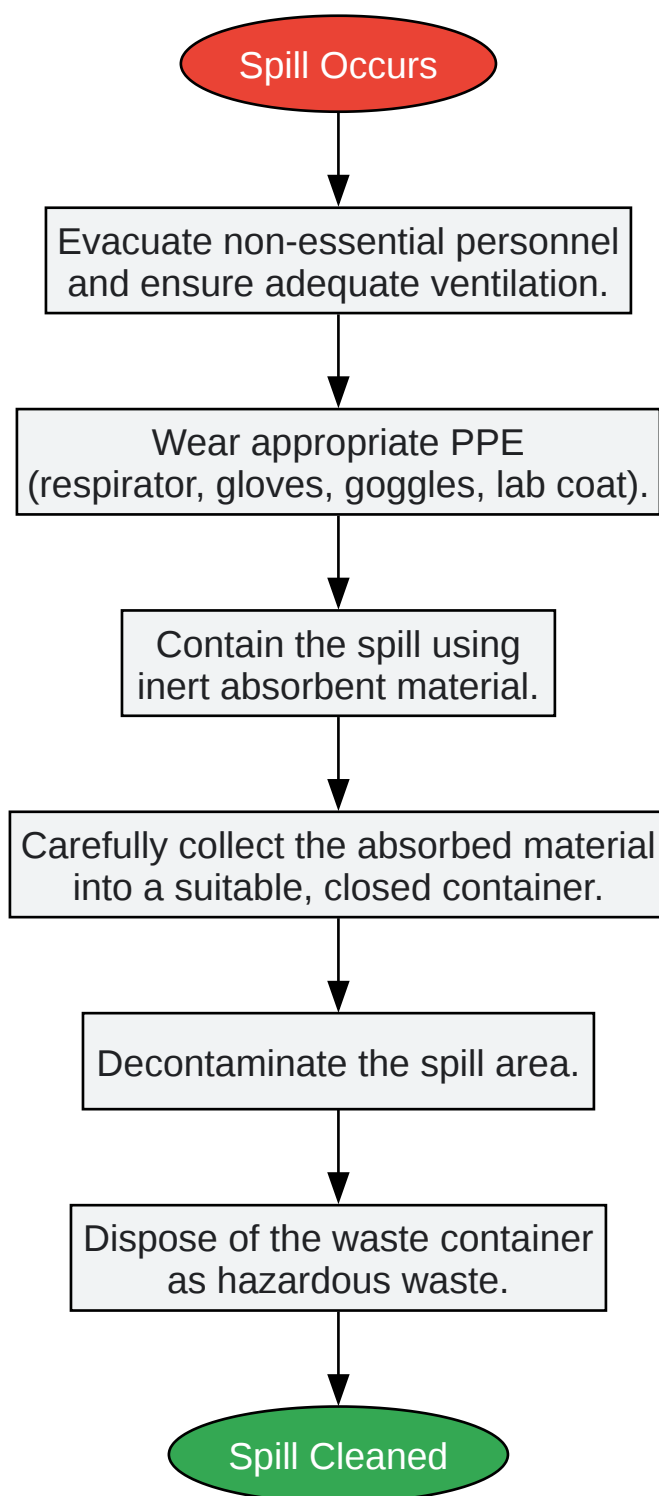
## Emergency Procedures

The following diagrams outline the immediate steps to be taken in case of exposure or spill.



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Caption: First aid procedures for exposure to **4-Chloro-3-methylpyridine**.



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Caption: Step-by-step workflow for responding to a chemical spill.

## Disposal Plan

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3][4] Do not allow the product to enter drains.

## Physical and Chemical Properties

Property	Value
CAS Number	19524-08-4 (for hydrochloride)[1][3]
Molecular Weight	164.03 g/mol (for hydrochloride)[1]
Melting Point	165-169 °C[1]
Appearance	Solid
Flash Point	Not applicable[1]

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